

# Apixaban versus warfarin efficacy safety meta-analysis

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## Compound Focus: Apixaban

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## Efficacy and Safety Outcomes: Apixaban vs. Warfarin

Outcome	Risk Ratio (RR) with Apixaban vs. Warfarin (95% CI)	Statistical Significance	Supporting Meta-Analysis
Stroke or Systemic Embolism	RR 0.77 (0.67 - 0.90) [1] [2]	Significant reduction	Comparison of Efficacy and Safety of Apixaban and Warfarin (2022)
Major Bleeding	RR 0.63 (0.58 - 0.68) [1] [2]	Significant reduction	Comparison of Efficacy and Safety of Apixaban and Warfarin (2022)
Major Bleeding	RR 0.58 (0.52 - 0.65) [3]	Significant reduction	Effectiveness and Safety of Apixaban in over 3.9 Million People (2022)
Intracranial Hemorrhage	RR 0.48 (0.42 - 0.56) [4]	Significant reduction	Efficacy and safety of apixaban and warfarin in prevention of ischemic stroke (2022)

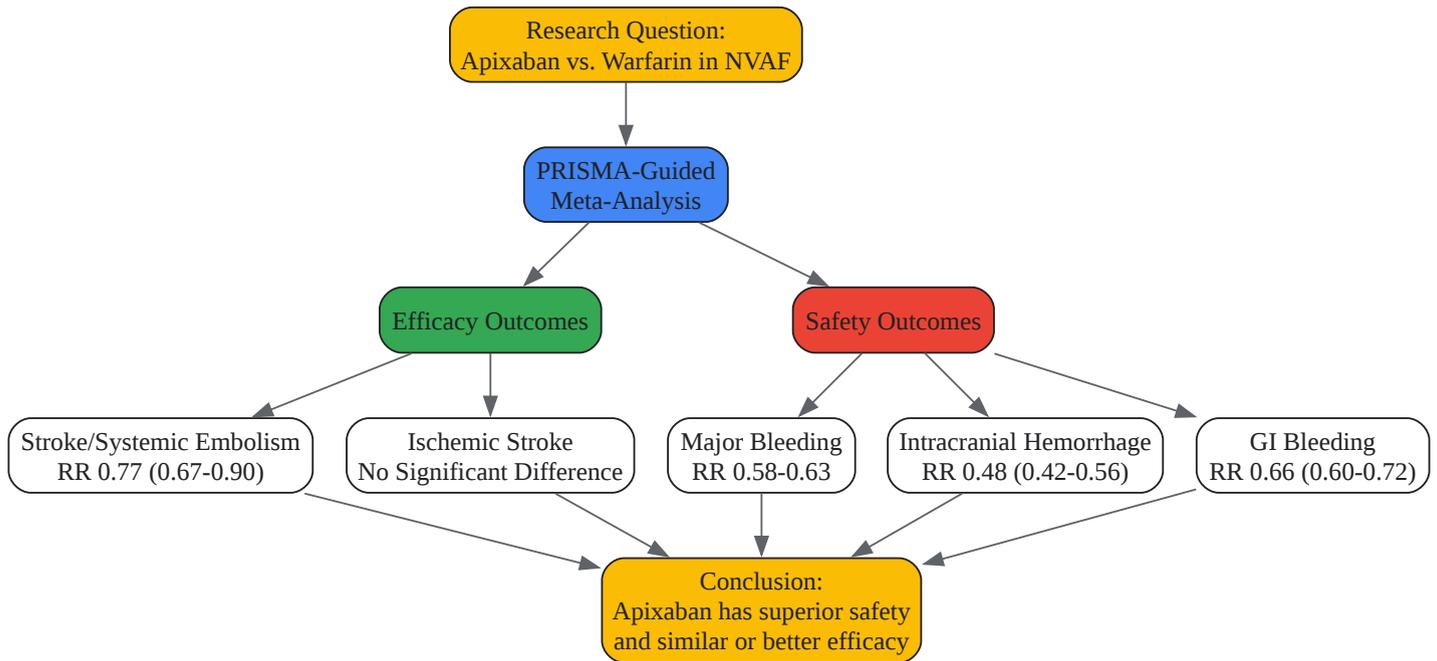
Outcome	Risk Ratio (RR) with Apixaban vs. Warfarin (95% CI)	Statistical Significance	Supporting Meta-Analysis
Gastrointestinal Bleeding	RR 0.66 (0.60 - 0.72) [4]	Significant reduction	Efficacy and safety of apixaban and warfarin in prevention of ischemic stroke (2022)
All-Cause Mortality	RR 0.80 (0.30 - 2.14) [1] [2]	No significant difference	Comparison of Efficacy and Safety of Apixaban and Warfarin (2022)

## Methodological Overview of the Cited Meta-Analyses

The robust conclusions above are drawn from studies that adhered to rigorous systematic review standards.

- **Systematic Search and Selection:** The meta-analyses followed **PRISMA (Preferred Reporting Items for Systematic Reviews and Meta-Analyses)** guidelines [1] [5] [6]. They conducted comprehensive searches in major databases like PubMed, EMBASE, and Cochrane Library without language or date restrictions to identify all relevant studies [1].
- **Study Design and Population:** The analyses included both **Randomized Controlled Trials (RCTs)** and **observational studies** (prospective and retrospective cohorts) [1] [4]. The focus was on adult patients with **non-valvular atrial fibrillation** [1] [2].
- **Data Extraction and Quality Assessment:** Data were extracted independently by multiple reviewers to minimize error [1]. The risk of bias in included studies was assessed using standardized tools like the **Cochrane Risk of Bias tool** for RCTs and the **Newcastle-Ottawa Scale (NOS)** for cohort studies [1] [4].
- **Statistical Synthesis:** Researchers used **random-effects models** to calculate pooled **Risk Ratios (RR)** with 95% confidence intervals (CI) due to expected heterogeneity among the included real-world studies [1] [4]. Statistical heterogeneity was quantified using **I<sup>2</sup> statistics** [1].

The following diagram illustrates the logical framework and primary outcomes established by these methodological protocols.



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## Interpretation and Clinical Context

- **Overall Benefit-Risk Profile:** The consistency across multiple large meta-analyses strongly supports that **apixaban offers a superior benefit-risk profile** compared to warfarin for most patients with non-valvular AF [1] [3] [4]. The significant reduction in major and life-threatening bleeding events (like intracranial hemorrhage) is a key advantage, without compromising stroke prevention efficacy.
- **Considerations for Specific Populations:** The benefits of **apixaban** are also observed in challenging patient groups:
  - **Older Adults:** A large 2023 network meta-analysis confirmed that in patients aged  $\geq 75$  years, NOACs, particularly **apixaban**, were superior to warfarin for reducing stroke and major bleeding [6].
  - **Patients with Cancer:** A 2025 meta-analysis concluded that DOACs (as a class) showed lower rates of stroke and major bleeding compared to warfarin in AF patients with active cancer [5].

- **Patients with End-Stage Renal Disease (ESRD):** Evidence, though more limited, suggests that **apixaban** is associated with a **39% reduced risk of major bleeding** compared to warfarin in ESRD patients on dialysis, with no increased risk of stroke [7].

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